

Personal protective equipment for handling JNJ-42226314

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Compound of Interest

Compound Name: JNJ-42226314

Cat. No.: B3013566

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Essential Safety and Handling Guide for JNJ-42226314

Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-42226314** is not publicly available. The following guidance is based on general best practices for handling potent chemical compounds in a laboratory setting. All personnel must be thoroughly trained in chemical safety, and a site-specific risk assessment should be conducted by qualified individuals before commencing any work with this compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **JNJ-42226314**. It includes operational procedures, personal protective equipment (PPE) recommendations, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of the work area and procedures is required to determine the appropriate PPE.^{[1][2]} The following are minimum recommendations for handling **JNJ-42226314**, particularly in its powdered form.

Engineering Controls:

- Primary Containment: All work with **JNJ-42226314** powder (e.g., weighing, aliquoting, and preparing stock solutions) should be conducted in a certified chemical fume hood, a ventilated balance enclosure, or a glove box to minimize inhalation exposure.[3][4][5]
- Ventilation: The laboratory should be well-ventilated to ensure any potential fugitive emissions are safely diluted and removed.

Personal Protective Equipment:

- Eye and Face Protection: Chemical splash goggles are required.[6][7][8] A face shield must be worn over goggles when there is a significant risk of splashes, such as when handling bulk quantities of solutions.[1][6]
- Hand Protection: Chemical-resistant gloves, such as nitrile, are mandatory.[2][6] Consider double-gloving when handling the neat compound or concentrated solutions. Gloves must be inspected before use and changed immediately if contaminated or torn.[9]
- Body Protection: A lab coat is required for all procedures.[2][6] For tasks with a higher potential for contamination, such as handling large quantities or cleaning spills, additional protection like disposable gowns or aprons should be used.
- Footwear: Fully enclosed shoes must be worn at all times in the laboratory.[6][9]

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Based on supplier information, **JNJ-42226314** is typically stored at -20°C or -80°C for long-term stability.

Handling Procedures:

- Preparation: Before handling the compound, ensure all necessary PPE is donned correctly and that the work area within the fume hood is clean and uncluttered.
- Weighing: To prevent inhalation of the powder, weigh **JNJ-42226314** in a ventilated balance enclosure or on a draft shield within a chemical fume hood.
- Solution Preparation: Prepare solutions within a chemical fume hood. Add the solvent to the powdered compound slowly to avoid splashing.
- General Hygiene: Do not eat, drink, or apply cosmetics in the laboratory.^{[8][9]} Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.^[9]
- Decontamination: Decontaminate all work surfaces and equipment after each use.

Disposal Plan: All waste generated from handling **JNJ-42226314** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.^{[10][11]}

- Solid Waste: All disposables contaminated with **JNJ-42226314** (e.g., gloves, weighing papers, pipette tips, vials) must be collected in a clearly labeled, sealed container for hazardous solid waste.
- Liquid Waste: Collect all solutions containing **JNJ-42226314** and any solvent used for rinsing glassware in a designated, labeled, and sealed container for hazardous liquid waste. Do not pour chemical waste down the drain.^[10]
- Empty Containers: The original compound container, even if empty, should be disposed of as hazardous solid waste. Alternatively, it can be triple-rinsed with an appropriate solvent; the rinseate must be collected as hazardous liquid waste before the container is discarded.^[10]

Quantitative Data Summary

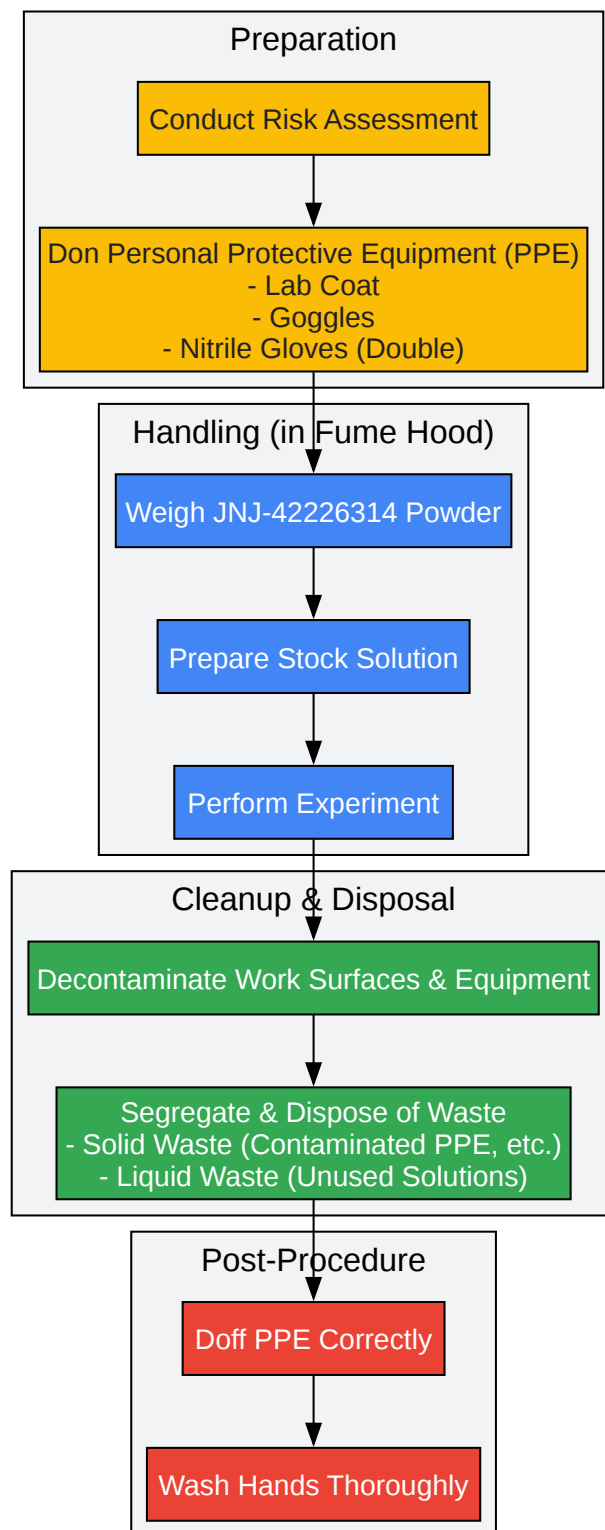
The following table summarizes key quantitative information for **JNJ-42226314**.

| Property | Value |
|--|--|
| Molecular Weight | 489.16 g/mol |
| CAS Number | 1252765-13-1 |
| Storage Conditions | Powder: -20°C for 3 years. In solvent: -80°C for 1 year. |
| Solubility | DMSO: 98 mg/mL (200.17 mM) |
| Recommended In Vitro Assay Concentration | Up to 10 µM |

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **JNJ-42226314**, from preparation to disposal.

Safe Handling Workflow for JNJ-42226314

[Click to download full resolution via product page](#)Caption: Workflow for handling **JNJ-42226314**.

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